

Physical properties of 1,3-propane sultone

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Compound of Interest		
Compound Name:	Propane sultone	
Cat. No.:	B022683	Get Quote

An In-depth Technical Guide to the Physical Properties of 1,3-Propane Sultone

Introduction

1,3-**Propane sultone** (CAS No. 1120-71-4) is a cyclic sulfonate ester, a class of organosulfur compounds known as sultones.[1][2] It presents as a white crystalline solid or a colorless to light yellow liquid at or above its melting point.[3][4][5] This compound is utilized as a chemical intermediate to introduce the sulfopropyl group into molecules, which can confer water solubility and an anionic character. Its applications are found in the synthesis of specialized surfactants, dyes, polymers, and as an electrolyte additive in lithium-ion batteries to improve performance and stability. Due to its nature as an activated ester, it is a potent alkylating agent and is classified as toxic, carcinogenic, mutagenic, and teratogenic. This guide provides a detailed overview of its core physical properties for researchers, scientists, and professionals in drug development.

Quantitative Physical and Chemical Properties

The physical characteristics of 1,3-**propane sultone** are summarized below. These properties are crucial for its handling, application in synthesis, and for safety considerations.

General and Thermodynamic Properties



Property	Value	Source(s)
Molecular Formula	C3H6O3S	
Molecular Weight	122.14 g/mol	•
Appearance	White crystalline solid or colorless/light yellow liquid	•
Odor	Foul odor upon melting	
Melting Point	30-33 °C (86-91.4 °F)	
Boiling Point	180 °C @ 30 mmHg (40 hPa)	
112 °C @ 1.4 mmHg		
297.6 °C @ 760 mmHg	_	
Flash Point	>110 °C (>230 °F)	
Vapor Pressure	0.27 mmHg @ 25 °C	•
0.003 hPa @ 20 °C		-

Physicochemical Properties

Property	- Value
Density	1.392 g/mL @ 25 °C
1.392 g/cm³ @ 40 °C	
Refractive Index	1.450 @ 40 °C
1.4585 @ 25 °C	
Water Solubility	100 g/L; hydrolyzes slowly
Partition Coefficient (log Pow)	-0.28 to -0.52

Solubility Profile



Solvent Type	Solubility	Source(s)
Water	Soluble (100 g/L)	
Aliphatic Hydrocarbons (e.g., Hexane)	Insoluble	
Aromatic Hydrocarbons	Readily Soluble	-
Ketones (e.g., Acetone)	Readily Soluble	
Esters (e.g., Ethyl Acetate)	Readily Soluble	_
Alcohols (e.g., Ethanol)	Soluble	<u>-</u>
Ethers (e.g., Diethyl Ether, THF)	Soluble	_
Other (e.g., Chloroform, DMF)	Soluble	-

Experimental Protocols for Property Determination

The determination of physical properties for compounds like 1,3-**propane sultone** follows established laboratory procedures. Below are detailed methodologies for key experiments.

Melting Point Determination

The melting point is a fundamental property used for identification and purity assessment.

- Sample Preparation: A small amount of the solid 1,3-**propane sultone** is finely crushed into a powder. This powder is then packed into a capillary tube to a height of a few millimeters.
- Apparatus: A calibrated melting point apparatus is used. This device consists of a heating block or oil bath, a thermometer or temperature probe, and a viewing lens.
- Procedure: The capillary tube containing the sample is placed into the heating block of the apparatus. The sample is heated at a controlled rate.
- Observation: The temperature at which the substance first begins to liquefy is recorded as the start of the melting range. The temperature at which the entire sample becomes a clear



liquid is recorded as the end of the melting range. For a pure substance, this range is typically narrow.

Boiling Point Determination (Distillation Method)

The boiling point provides insight into the volatility of a substance. The distillation method is suitable when a sufficient quantity of the liquid is available.

- Apparatus Setup: A simple distillation apparatus is assembled, which includes a roundbottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask. The apparatus should be placed in a fume hood due to the compound's toxicity.
- Sample and Heating: Approximately 5-10 mL of liquid 1,3-**propane sultone** is placed in the round-bottom flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling. The flask is then gently heated.
- Temperature Measurement: The thermometer is positioned so that the top of its bulb is level
 with the bottom of the side arm leading to the condenser. This ensures the measurement of
 the vapor temperature as it passes into the condenser, not the temperature of the
 superheated liquid.
- Data Recording: As the liquid boils, its vapor travels up into the distillation head. The
 temperature will rise and then stabilize. This stable temperature, observed while the vapor is
 actively condensing and dripping into the receiving flask, is recorded as the boiling point. The
 atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

Solubility Determination (Qualitative)

This protocol determines the solubility of 1,3-propane sultone in various solvents.

- Preparation: A series of clean, dry test tubes are prepared, one for each solvent to be tested (e.g., water, hexane, ethanol, toluene).
- Procedure: Approximately 0.5 mL of the chosen solvent is added to a test tube. To this, a small, measured amount (e.g., 20-30 mg) of 1,3-propane sultone is added.
- Observation: The mixture is agitated or vortexed to facilitate dissolution. The sample is observed to determine if it is soluble (the solid completely disappears), partially soluble



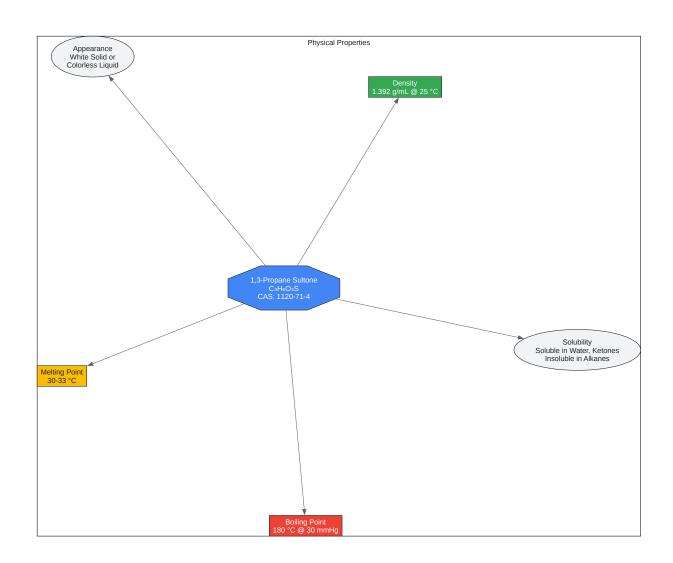
(some solid remains), or insoluble (the solid does not appear to dissolve at all).

• Note on Reactivity: When testing solubility in water, it is important to note that 1,3-propane sultone reacts slowly with water to form 3-hydroxypropanesulfonic acid. This hydrolysis can be accelerated by the presence of acid.

Visualizations Logical Relationships of Physical Properties

The following diagram illustrates the core physical properties associated with 1,3-**propane** sultone.





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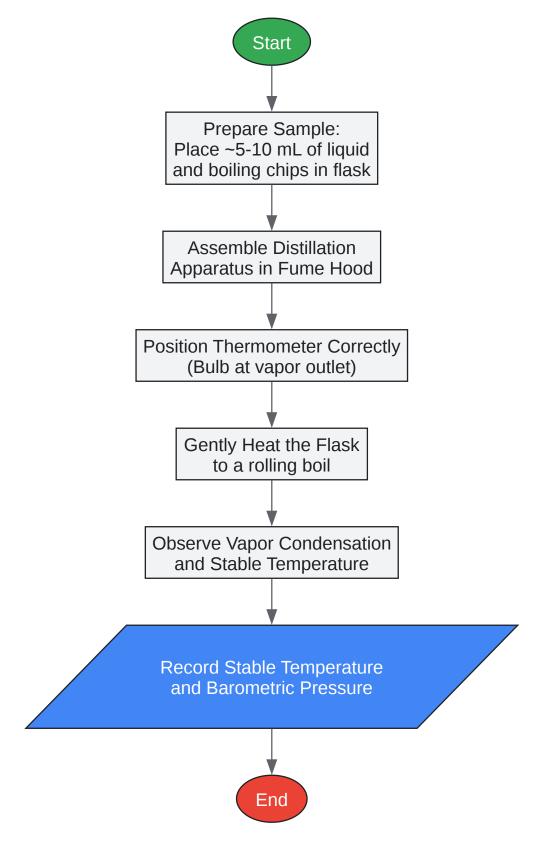
Core physical properties of 1,3-propane sultone.



Experimental Workflow: Boiling Point Determination

This diagram outlines the general workflow for determining the boiling point of a liquid compound using the distillation method.





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Workflow for boiling point determination via distillation.



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